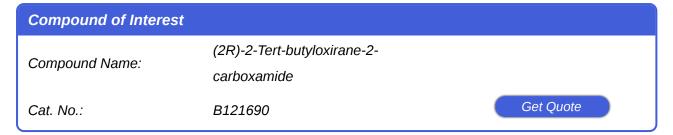


In-Depth Technical Guide: Molecular Weight of (2R)-2-Tert-butyloxirane-2-carboxamide

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This document provides a detailed breakdown of the molecular weight of the compound **(2R)-2-Tert-butyloxirane-2-carboxamide**. The calculation is based on its molecular formula and the standard atomic weights of its constituent elements.

Molecular Formula and Structure

The chemical structure of **(2R)-2-Tert-butyloxirane-2-carboxamide** leads to the molecular formula: C₇H₁₃NO₂.

This formula indicates that each molecule of the compound is composed of:

- 7 Carbon (C) atoms
- 13 Hydrogen (H) atoms
- 1 Nitrogen (N) atom
- 2 Oxygen (O) atoms

Calculation of Molecular Weight



The molecular weight is the sum of the atomic weights of all atoms in a molecule. The standard atomic weights used for this calculation are provided by the International Union of Pure and Applied Chemistry (IUPAC).

The calculation is as follows:

- Carbon (C): 7 atoms × 12.011 amu/atom = 84.077 amu
- Hydrogen (H): 13 atoms × 1.008 amu/atom = 13.104 amu[1][2][3]
- Nitrogen (N): 1 atom × 14.007 amu/atom = 14.007 amu[4][5][6]
- Oxygen (O): 2 atoms × 15.999 amu/atom = 31.998 amu[7][8][9]

Total Molecular Weight = 84.077 + 13.104 + 14.007 + 31.998 = 143.186 amu

The molecular weight is typically expressed in grams per mole (g/mol). Therefore, the molar mass of (2R)-2-Tert-butyloxirane-2-carboxamide is 143.186 g/mol.

Data Presentation

The quantitative data for the molecular weight calculation is summarized in the table below for clarity and easy comparison.

Element	Symbol	Quantity	Standard Atomic Weight (amu)[2][4][10]	Total Mass (amu)
Carbon	С	7	12.011[10]	84.077
Hydrogen	Н	13	1.008[1][2][3]	13.104
Nitrogen	N	1	14.007[4][5][6]	14.007
Oxygen	0	2	15.999[7][8][9]	31.998
Total	143.186			

Logical Relationship of Calculation



The following diagram illustrates the logical workflow for determining the molecular weight of a chemical compound.

Molecular Weight Calculation Workflow

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